

Difluoroiodomethane: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: **Difluoroiodomethane**

Cat. No.: **B073695**

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An In-depth Exploration of the Synthesis, Properties, and Applications of a Key Difluoromethylating Agent.

Difluoroiodomethane (CHF_2I) is a volatile, colorless liquid that has emerged as an important reagent in organic synthesis, particularly for the introduction of the difluoromethyl (CF_2H) group into organic molecules. The difluoromethyl group is of significant interest in medicinal chemistry as it can act as a bioisosteric replacement for hydroxyl, thiol, and amine functionalities. Its incorporation into drug candidates can enhance metabolic stability, membrane permeability, and binding affinity. This technical guide provides a thorough overview of **difluoroiodomethane**, including its chemical identifiers, physical and chemical properties, detailed synthesis protocols, and its applications in drug development and other areas of chemical research.

Chemical Identifiers and Physical Properties

Accurate identification and understanding of the physical characteristics of **difluoroiodomethane** are crucial for its safe handling and application in experimental settings.

Chemical Identifiers

A comprehensive list of identifiers for **difluoroiodomethane** is provided in Table 1, facilitating its unambiguous identification in databases and chemical inventories.

Identifier	Value
CAS Number	1493-03-4 [1]
IUPAC Name	difluoro(iodo)methane [1]
Molecular Formula	CHF ₂ I [1]
InChI	InChI=1S/CHF2I/c2-1(3)4/h1H [2]
InChIKey	YSLFMGDEEXOKHF-UHFFFAOYSA-N [2]
SMILES	C(F)(F)I [1]
EC Number	674-488-4 [2]
PubChem CID	2775155 [2]
DSSTox Substance ID	DTXSID90379419 [2]

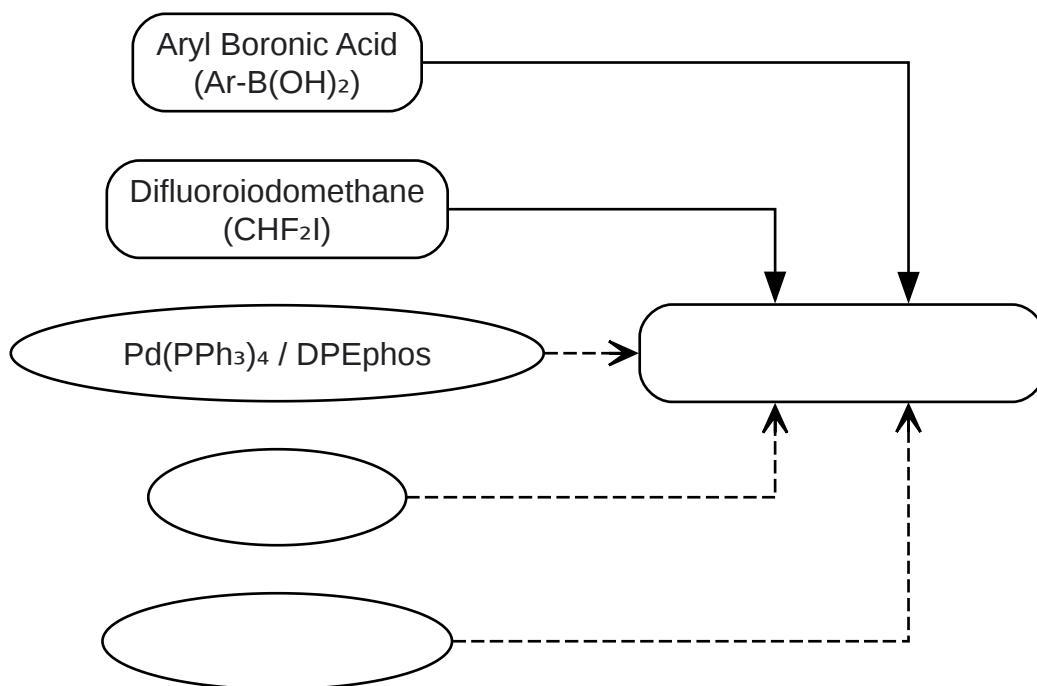
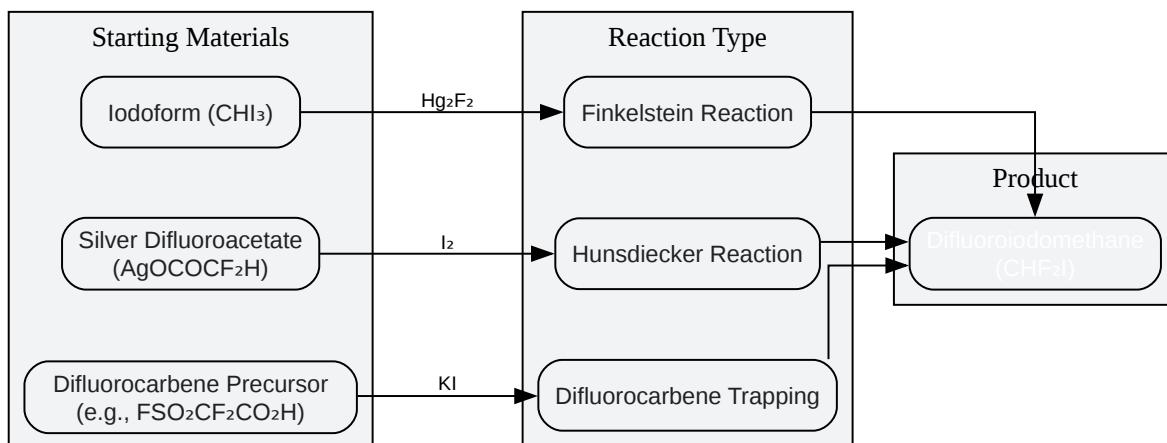
Physical and Chemical Properties

The key physical and chemical properties of **difluoriodomethane** are summarized in Table 2. These properties are essential for designing reaction conditions and ensuring safe laboratory practices.

Property	Value
Molar Mass	177.920 g·mol ⁻¹ [1]
Appearance	Colorless clear liquid [1]
Density	2.4 g/mL [1]
Melting Point	-122.0 °C [1]
Boiling Point	21.6 °C [1]
Flash Point	115 °C [1]
Solubility	Soluble in most organic solvents [1]

Synthesis of Difluoriodomethane

Several synthetic routes have been developed for the preparation of **difluoriodomethane**. The choice of method often depends on the availability of starting materials, desired scale, and safety considerations. The primary methods include the Finkelstein reaction of iodoform, the Hunsdiecker reaction of difluoroacetates, and the trapping of in situ generated difluorocarbene.



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References

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